

# 3-Methoxy-5-nitrobenzotrifluoride safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Methoxy-5-nitrobenzotrifluoride

Cat. No.: B1297831

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **3-Methoxy-5-nitrobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Methoxy-5-nitrobenzotrifluoride** (CAS No. 328-79-0). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary protocols for safe use in a laboratory and drug development setting.

## Hazard Identification and Classification

**3-Methoxy-5-nitrobenzotrifluoride** is classified as a hazardous substance. Exposure can cause irritation to the skin, eyes, and respiratory system.[\[1\]](#) It is crucial to understand its specific classifications to handle it appropriately.

Table 1: GHS Hazard Classification

Classification	Code	Description	Citations
Skin Irritation	H315	Causes skin irritation	<a href="#">[1]</a>
Serious Eye Irritation	H319	Causes serious eye irritation	<a href="#">[1]</a>
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation	<a href="#">[1]</a>

| Skin Corrosion/Damage (Alternative) | H314 | Causes severe skin burns and eye damage |[\[2\]](#)

|

Table 2: NFPA and HMIS Ratings

Rating System	Health Hazard	Flammability	Instability/Reactivity	Citations
NFPA	3	1	0	<a href="#">[3]</a>

| HMIS III | 2 | 1 | 0 |[\[3\]](#) |

- NFPA Health Hazard (3): Short exposure could cause serious temporary or residual injury even with prompt medical attention.[\[3\]](#)
- HMIS Health Hazard (2): Temporary or minor injury may occur.[\[3\]](#)

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 3: Physical and Chemical Data

Property	Value	Citations
CAS Number	<b>328-79-0</b>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>3</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	221.13 - 221.14 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Solid	<a href="#">[5]</a>
Melting Point	35 - 38 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Flash Point	113 °C (235.4 °F) - closed cup	<a href="#">[2]</a>
Solubility in Water	Expected to be insoluble	<a href="#">[5]</a>

| Solubility in Organic Solvents | Soluble in common organic solvents (e.g., dichloromethane, chloroform) |[\[5\]](#) |

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure risk.

### Handling

- Ventilation: Always use this compound in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)[\[6\]](#) Ensure that the work station has good ventilation.[\[7\]](#)
- Avoid Contact: Do not breathe dust, fumes, mist, spray, or vapors.[\[1\]](#)[\[7\]](#) Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[8\]](#)
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[7\]](#) Wash hands and face thoroughly after handling.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Equipment: Use explosion-proof equipment where necessary.[\[1\]](#) Take precautionary measures against static discharge.

### Storage

- Container: Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)[\[8\]](#)

- Location: Store in a cool, dry, and well-ventilated area.[5][6][7][8]
- Incompatibilities: Keep away from heat, sparks, and flames.[1][10] Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[1][5][10]

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical for preventing exposure.

### Engineering Controls

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower in the immediate vicinity of potential exposure.[1][6]
- Use a local exhaust ventilation system to keep airborne concentrations low.[9]

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses.[1] A face shield may be required where there is a splash hazard.[1][11]
- Skin Protection:
  - Gloves: Wear suitable protective gloves.[1][6][9] Disposable nitrile gloves can provide short-term protection against a range of chemicals.[11] Always inspect gloves prior to use and use proper glove removal technique.
  - Body Protection: Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[1][10]
- Respiratory Protection: If ventilation is inadequate, wear respiratory protection.[1][10] An organic vapor cartridge with a particulate filter (e.g., OV/P100) may be appropriate, but a supplied-air respirator is required for higher concentrations or emergencies.

### First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. Seek medical advice immediately in case of an accident or if you feel unwell.[\[1\]](#)

Table 4: First Aid Protocols

Exposure Route	Protocol	Citations
Inhalation	<p><b>Remove the person to fresh air and keep them comfortable for breathing.</b></p> <p><b>If breathing is difficult or has stopped, provide artificial respiration. Get medical attention.</b></p>	<a href="#">[1]</a> <a href="#">[6]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Get medical advice/attention.	<a href="#">[1]</a> <a href="#">[6]</a>
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.	<a href="#">[1]</a> <a href="#">[6]</a>

| Ingestion | Do NOT induce vomiting. Rinse mouth out with water. Never give anything by mouth to an unconscious person. Get medical advice/attention. |[\[1\]](#)[\[6\]](#) |

## Accidental Release and Firefighting Procedures

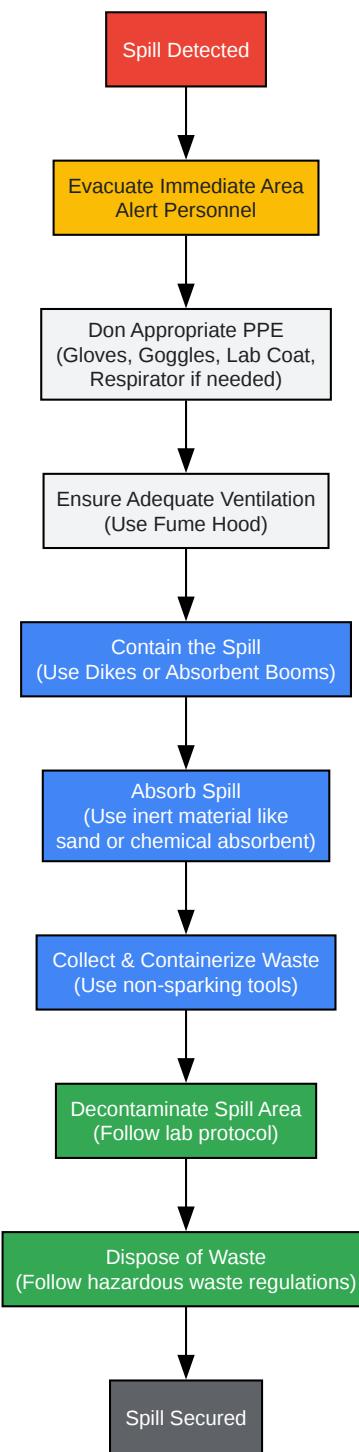
Proper procedures must be followed to contain spills and manage fires safely.

### Accidental Release Measures

In case of a spill, evacuate unnecessary personnel and ensure adequate ventilation.[1] Do not handle the spill without suitable protective equipment.[1]

- Containment: Stop the leak if it is safe to do so. Dike the area to contain the spill.[1]
- Clean-up: For small spills, use a dry chemical absorbent. For large spills, use a pump or vacuum, followed by a dry chemical absorbent.[1] Use non-sparking, explosion-proof equipment.[1] Sweep or shovel the material into an appropriate container for disposal.[1]
- Environmental Precautions: Avoid release to the environment. Notify authorities if the product enters sewers or public waters.[1]

## Accidental Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling an accidental spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]
- Special Hazards: Thermal decomposition can generate toxic gases, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[1]
- Firefighter Protection: In case of a fire, evacuate the area.[1] Firefighters should wear gas-tight, chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[1]

## Toxicological and Ecological Information

### Toxicological Information

- Acute Toxicity: Not classified for acute toxicity based on available data.[1] However, some sources describe related compounds as harmful or toxic if swallowed, in contact with skin, or if inhaled.[9]
- Primary Effects: The primary known effects are skin irritation, serious eye irritation, and respiratory tract irritation.[1]
- Chronic Effects: No data is available on carcinogenicity, germ cell mutagenicity, or reproductive toxicity.[1]

### Ecological Information

- No specific ecological toxicity data is available for **3-Methoxy-5-nitrobenzotrifluoride**.[1] It is advised to avoid release into the environment.[1]

### Disposal Considerations

- Dispose of contents and containers in accordance with licensed collector's sorting instructions and local, regional, and national regulations.[1]
- It may be possible to remove the substance to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [synquestlabs.com](http://synquestlabs.com) [synquestlabs.com]
- 2. 3-Methoxy-5-nitrobenzotrifluoride 99 328-79-0 [sigmaaldrich.com](http://sigmaaldrich.com)
- 3. 3-METHOXY-5-NITROBENZOTRIFLUORIDE | 328-79-0 | INDOFINE Chemical Company [indofinechemical.com](http://indofinechemical.com)
- 4. 3-Methoxy-5-Nitrobenzotrifluoride Supplier China | CAS 27615-55-4 | Properties, Applications & Safety Data [boulingchem.com](http://boulingchem.com)
- 5. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 6. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 7. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 8. [americanchemistry.com](http://americanchemistry.com) [americanchemistry.com]
- 9. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu](http://ehs.ucsf.edu)
- 10. [capotchem.com](http://capotchem.com) [capotchem.com]
- 11. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- To cite this document: BenchChem. [3-Methoxy-5-nitrobenzotrifluoride safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1297831#3-methoxy-5-nitrobenzotrifluoride-safety-and-handling-precautions>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)